

Navigating the Safe Disposal of 3-Deoxy-3-fluoro-D-glucose-13C

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Compound of Interest

Compound Name: 3-Deoxy-3-fluoro-D-glucose-13C

Cat. No.: B12391040

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The proper management and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedural information for the safe disposal of **3-Deoxy-3-fluoro-D-glucose-13C**, a stable isotope-labeled sugar analog. Adherence to these protocols is essential for researchers, scientists, and professionals in drug development.

A critical aspect of handling isotopically labeled compounds is determining whether the isotope is stable or radioactive. **3-Deoxy-3-fluoro-D-glucose-13C** is labeled with Carbon-13, which is a stable, non-radioactive isotope.^{[1][2][3]} Consequently, it does not require the specialized handling and disposal protocols mandated for radioactive materials.^{[1][2]} The disposal procedures for compounds enriched with stable isotopes generally align with those for their unlabeled chemical counterparts.^{[1][3]}

However, the presence of fluorine in the molecule necessitates careful handling due to its potential hazards. The hazard codes H302, H312, and H332 indicate that the compound may be harmful if swallowed, in contact with skin, or inhaled.^[4] Therefore, disposal must be conducted in a manner that mitigates these risks and prevents environmental release.

Quantitative Data Summary

For quick reference, the following table summarizes key data for 3-Deoxy-3-fluoro-D-glucose.

Parameter	Value	Reference
Chemical Formula	C ₅ (¹³ C)H ₁₁ FO ₅	[5]
Molecular Weight	~182.15 g/mol	[4][6]
CAS Number	14049-03-7	[4][6][7]
Melting Point	113 °C	[4]
Long-Term Storage	Store at < -15°C, keep dry, under inert gas (Nitrogen)	[4]
Hazard Codes	H302, H312, H332 (Harmful if swallowed, in contact with skin, if inhaled)	[4]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the recommended steps for the proper disposal of **3-Deoxy-3-fluoro-D-glucose-13C** from a laboratory setting.

1. Waste Identification and Segregation:

- Clearly identify the waste stream containing **3-Deoxy-3-fluoro-D-glucose-13C**.
- Segregate this waste from radioactive waste and general laboratory trash.[1][3]
- If the compound is mixed with other hazardous chemicals, the disposal procedure must account for the hazards of all components in the mixture.

2. Personal Protective Equipment (PPE):

- Prior to handling the waste, ensure appropriate personal protective equipment is worn.
- This includes safety goggles with side-shields, chemical-resistant gloves (e.g., nitrile), and a laboratory coat.[1][8][9]

- If handling the compound in powdered form where dust may be generated, a suitable respirator should be used.[1]

3. Containment and Labeling:

- Place the waste in a clearly labeled, sealed, and non-reactive container.
- The label should prominently display the chemical name: "**3-Deoxy-3-fluoro-D-glucose-13C** Waste" and include appropriate hazard symbols (e.g., GHS07 for harmful).[4]

4. Disposal Pathway:

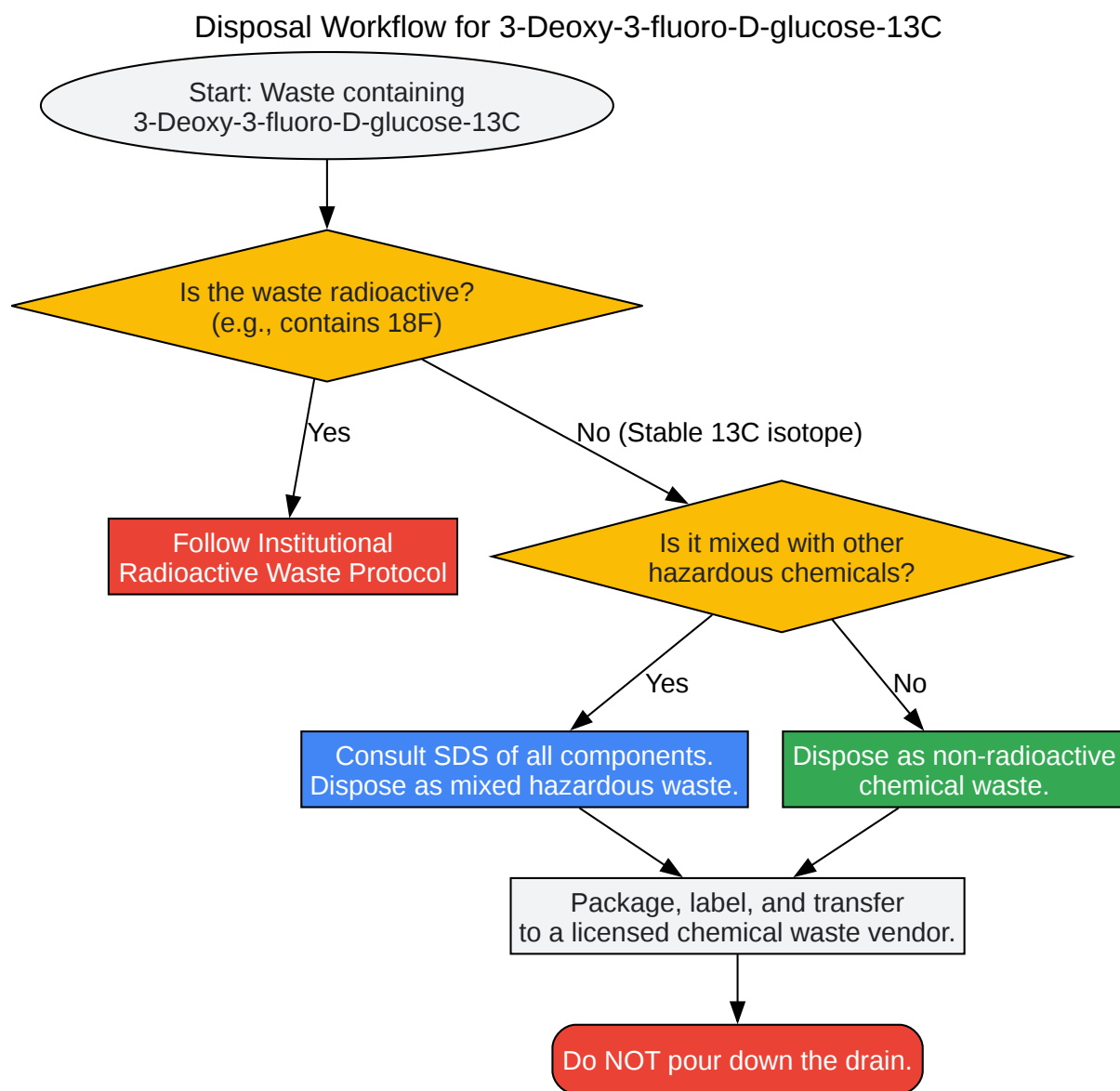
- Do not pour this chemical down the drain or dispose of it in regular trash.[1][3] This is to prevent its release into the environment, where it may be harmful to aquatic life.[1]
- The primary and recommended disposal route is through a licensed and approved chemical waste disposal company.[1][2]
- Provide the waste disposal vendor with the Safety Data Sheet (SDS) for the compound to ensure they can handle it appropriately.

5. Accidental Release Measures:

- In case of a spill, wear full personal protective equipment.[1]
- Avoid breathing any dust or vapors.[1]
- Prevent the spill from spreading or entering drains.[1][8]
- Carefully sweep up solid material or absorb liquid spills and place it in the designated waste container for disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-Deoxy-3-fluoro-D-glucose-13C**.



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Caption: Disposal decision workflow for **3-Deoxy-3-fluoro-D-glucose-13C** waste.

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